

Acid Yellow 199: A Technical Overview

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Acid Yellow 199

Cat. No.: B3151290

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An In-depth Guide for Researchers and Drug Development Professionals

Abstract

Acid Yellow 199, a monoazo dye, holds significance in various industrial applications, primarily in the dyeing of nylon and wool fibers. This document provides a comprehensive technical overview of **Acid Yellow 199**, encompassing its chemical and physical properties, a detailed synthesis protocol, and its known applications. While specific historical details regarding its initial discovery and development are not extensively documented in publicly available literature, its origins lie within the broader historical context of the development of synthetic azo dyes. This guide consolidates available data into structured tables and visual diagrams to facilitate a deeper understanding for researchers, scientists, and professionals in drug development who may encounter this compound.

Introduction

Acid Yellow 199, identified by the Colour Index number 14205, is a synthetic organic dye belonging to the azo class of compounds.^[1] Azo dyes are characterized by the presence of one or more azo groups ($-N=N-$) which connect aromatic rings. This chromophore is responsible for the color of the dye. Acid dyes, including **Acid Yellow 199**, are typically water-soluble anionic dyes that are applied to fibers such as silk, wool, nylon, and modified acrylics from an acidic dye bath.

While the precise date and individuals or company responsible for the initial discovery and synthesis of **Acid Yellow 199** are not well-documented, its development can be situated within the extensive history of azo dye chemistry that began in the mid-19th century. The fundamental

reactions for its synthesis, diazotization and azo coupling, have been cornerstones of synthetic organic chemistry for over a century.

Chemical and Physical Properties

Acid Yellow 199 is an orange powder that is soluble in water.^{[1][2][3][4]} Its chemical structure and properties are summarized in the table below.

Property	Value	Reference
C.I. Name	Acid Yellow 199	
C.I. Number	14205	
CAS Registry Number	70865-20-2	
Molecular Formula	C ₁₉ H ₁₅ N ₄ NaO ₆ S	
Molecular Weight	450.40 g/mol	
Appearance	Bright orange powder	
Solubility	Soluble in water	
Molecular Structure Class	Single azo	

Synthesis of Acid Yellow 199

The manufacturing process for **Acid Yellow 199** involves a two-step classical azo dye synthesis: the diazotization of an aromatic amine followed by the coupling of the resulting diazonium salt with a coupling component.

Experimental Protocol

Step 1: Diazotization of 4-(4-Aminophenylamino)-3-nitrobenzenesulfonic acid

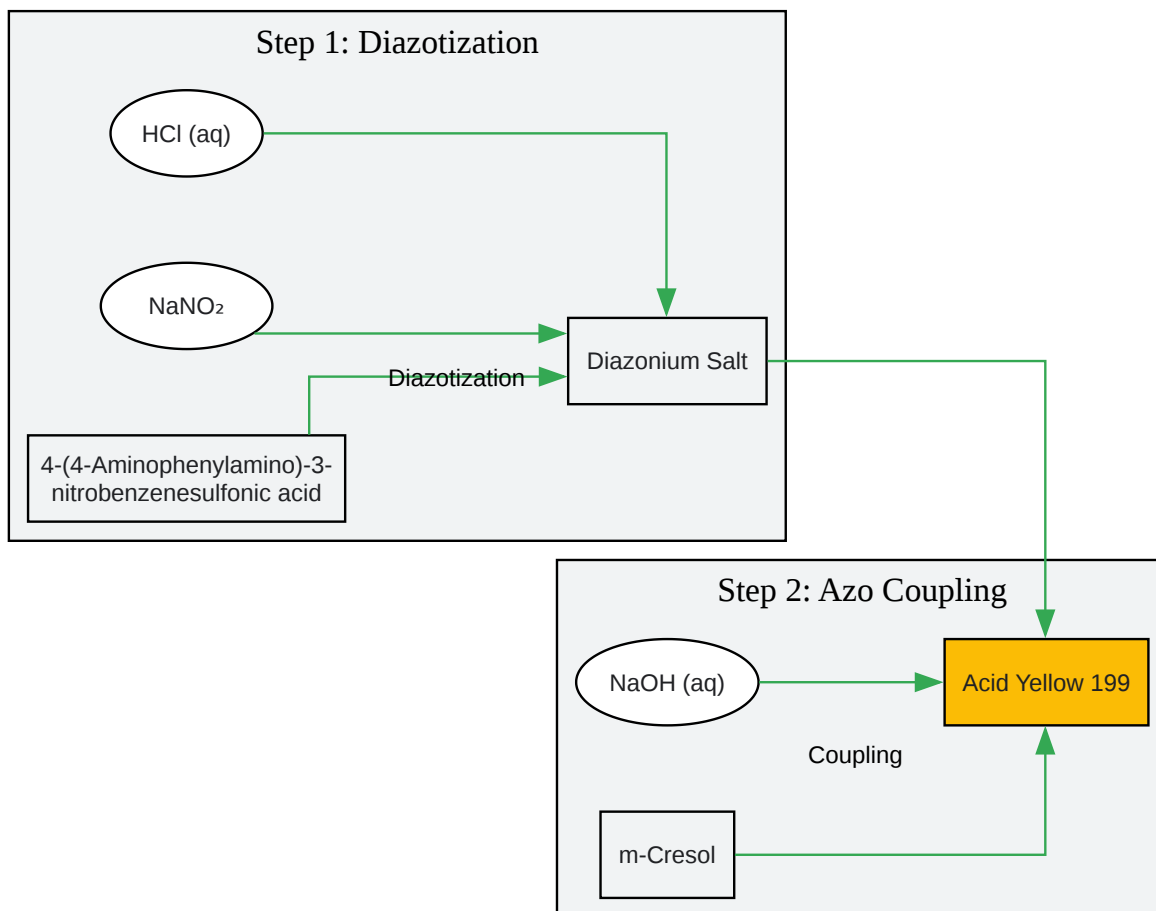
- A solution of 4-(4-Aminophenylamino)-3-nitrobenzenesulfonic acid is prepared in water.
- The solution is acidified with a mineral acid, typically hydrochloric acid, and cooled to 0-5 °C in an ice bath.

- A solution of sodium nitrite (NaNO_2) is added dropwise to the cooled amine solution while maintaining the temperature below 5 °C.
- The reaction mixture is stirred for a period to ensure complete formation of the diazonium salt. The presence of the diazonium salt can be confirmed by testing with starch-iodide paper.

Step 2: Azo Coupling with m-Cresol

- A separate alkaline solution of m-Cresol is prepared.
- The freshly prepared diazonium salt solution from Step 1 is slowly added to the alkaline m-Cresol solution.
- The coupling reaction is typically carried out at a low temperature (0-5 °C) to minimize side reactions.
- The pH of the reaction mixture is maintained in the alkaline range to facilitate the coupling reaction.
- Upon completion of the reaction, the precipitated **Acid Yellow 199** dye is isolated by filtration, washed, and dried.

Synthesis Pathway Diagram



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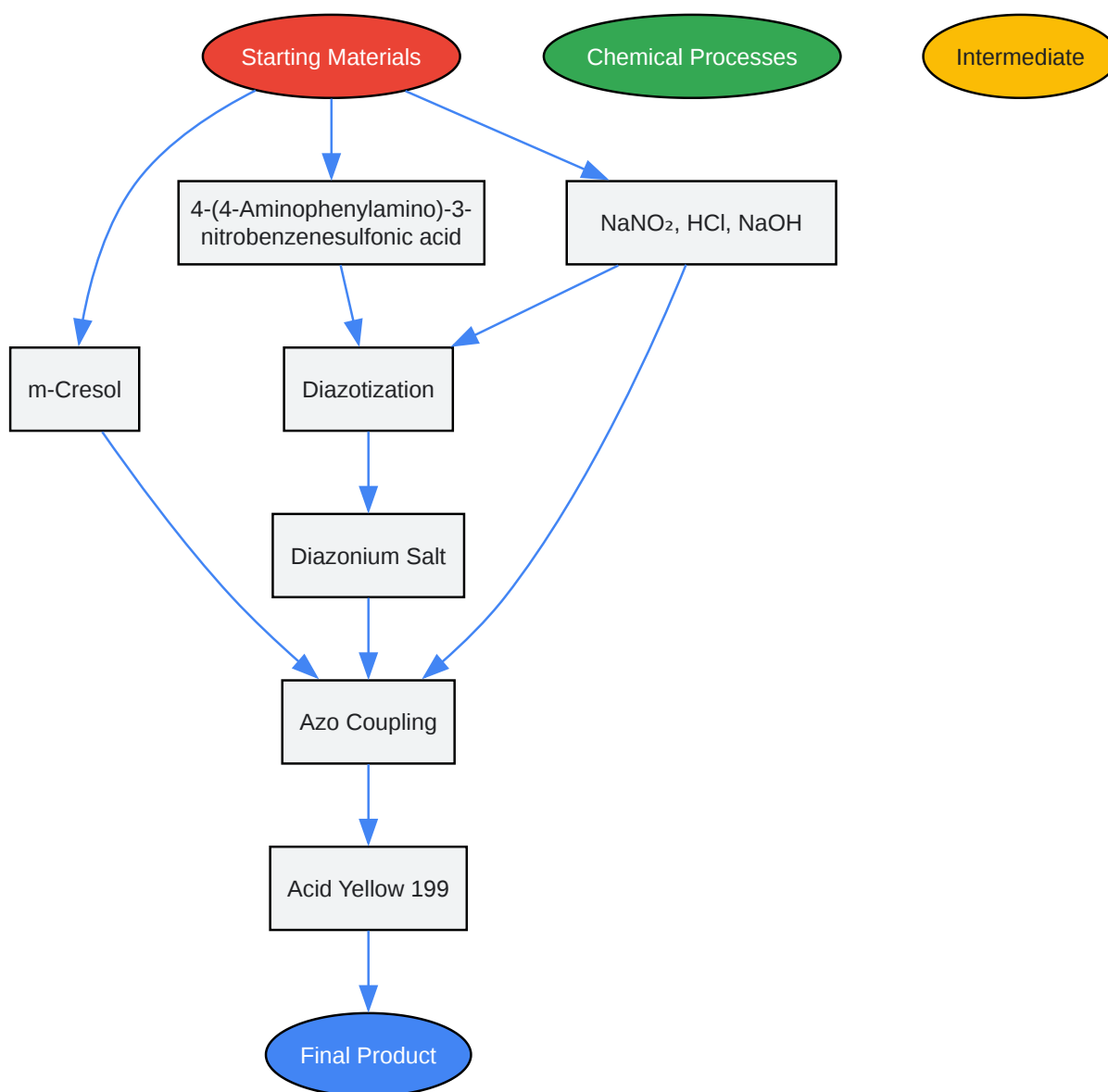
Caption: Synthesis pathway of **Acid Yellow 199**.

Applications

The primary application of **Acid Yellow 199** is in the dyeing of polyamide fibers, such as nylon and wool. It is known for producing a bright orange shade. The dye exhibits good fastness properties on these fibers, although specific performance can be influenced by the dyeing process and the substrate. It is also used in dyeing other fibers, though with potentially less effective results.

Logical Relationship of Synthesis Components

The synthesis of **Acid Yellow 199** is a well-defined process with a clear logical flow from starting materials to the final product. The following diagram illustrates the relationship between the key reactants and steps.



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Caption: Logical flow of **Acid Yellow 199** synthesis.

Conclusion

Acid Yellow 199 remains a relevant compound in the field of industrial dyes. Its synthesis is a classic example of azo chemistry, and its properties make it suitable for specific applications in the textile industry. While the historical details of its discovery are not prominently available, its chemical foundation is well-established. This guide provides a consolidated technical resource for professionals requiring a detailed understanding of **Acid Yellow 199**.

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- To cite this document: BenchChem. [Acid Yellow 199: A Technical Overview]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b3151290#acid-yellow-199-discovery-and-history>]

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